

Application Notes: Screening N-propyl-3-pyrrolidinemethanamine for Antimicrobial Activity

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Compound of Interest

Compound Name: *N-propyl-3-pyrrolidinemethanamine*

Cat. No.: B8541236

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For: Researchers, scientists, and drug development professionals.

Introduction

The rise of antimicrobial resistance necessitates the discovery and development of novel therapeutic agents. Pyrrolidine derivatives are a class of heterocyclic compounds that have garnered significant interest due to their presence in many natural products and pharmacologically active molecules.^{[1][2]} Their structural versatility allows for modifications that can lead to potent biological activities, including antibacterial and antifungal effects.^{[2][3][4]}

This document provides detailed application notes and protocols for the initial antimicrobial screening of **N-propyl-3-pyrrolidinemethanamine**, a synthetic pyrrolidine derivative. The protocols outlined herein cover essential in vitro assays for determining inhibitory and cidal activity against common pathogens, as well as preliminary cytotoxicity to assess selectivity.

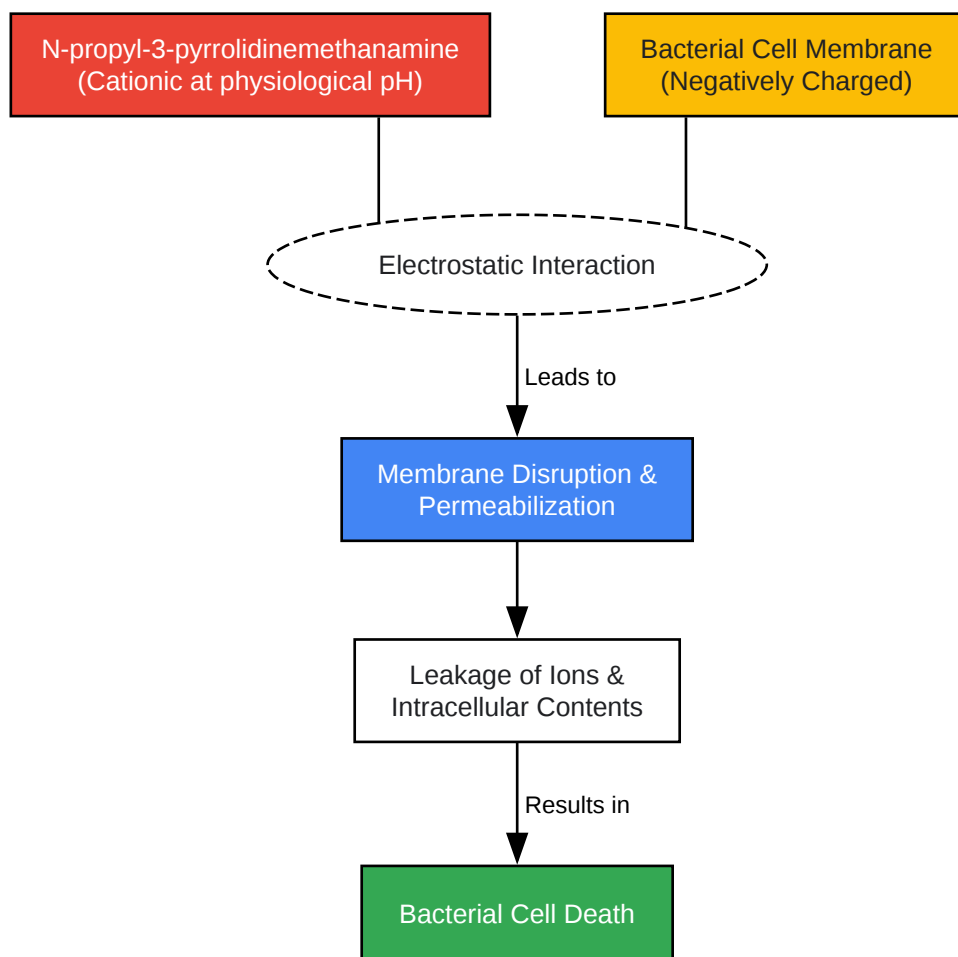
Compound Profile

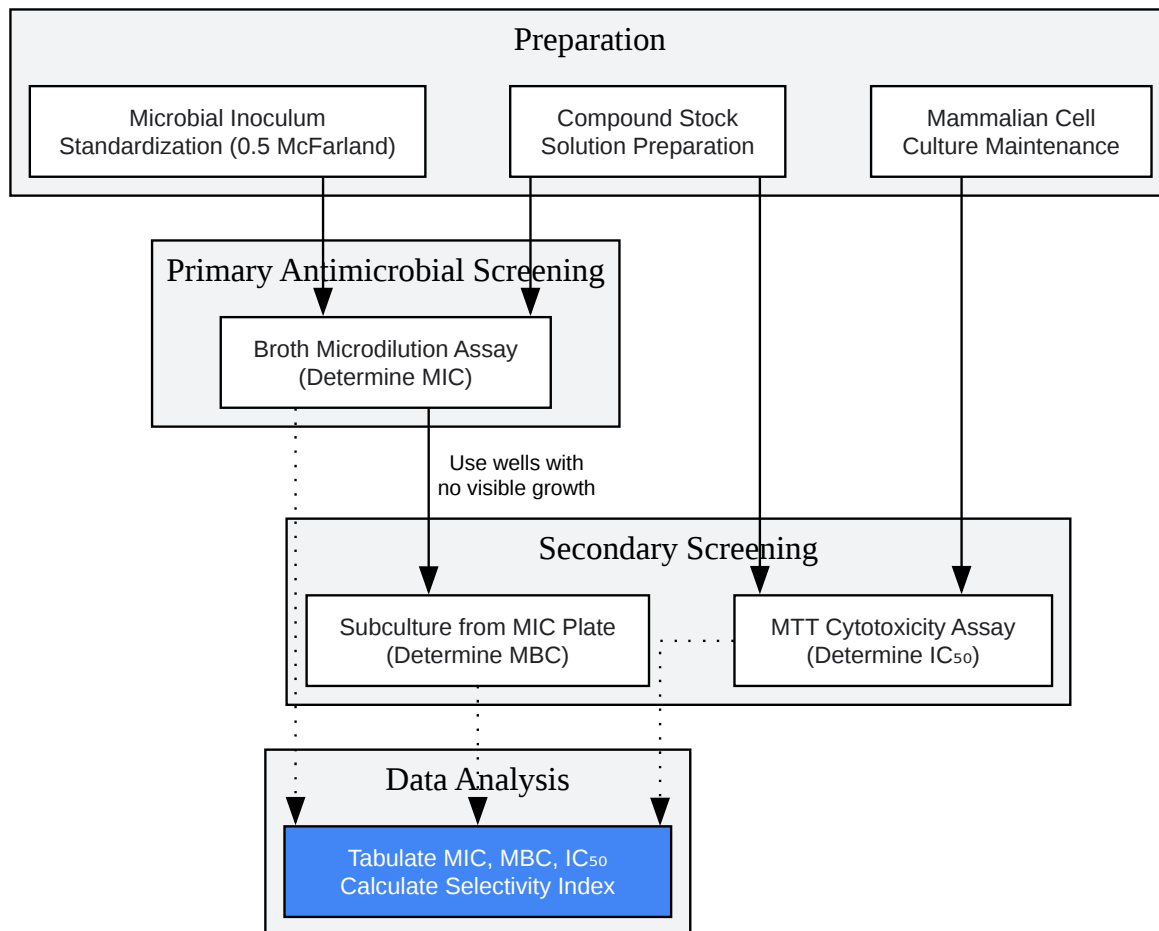
Parameter	Information
Compound Name	N-propyl-3-pyrrolidinemethanamine
Synonyms	3-(Aminomethyl)-1-propylpyrrolidine
Chemical Formula	C ₈ H ₁₈ N ₂
Molecular Weight	142.24 g/mol
Structure	See Figure 1

Figure 1. Chemical Structure of **N-propyl-3-pyrrolidinemethanamine**.

Proposed Mechanism of Action

While the specific mechanism for **N-propyl-3-pyrrolidinemethanamine** is yet to be elucidated, many cationic antimicrobial compounds interact with and disrupt the negatively charged bacterial cell membrane. This interaction can lead to increased membrane permeability, leakage of essential intracellular components, dissipation of membrane potential, and ultimately, cell death. The pyrrolidine scaffold and its substituents are key to this activity.[\[1\]](#)[\[5\]](#)





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